

Y 105 Stability and Storage: A Technical Support Guide

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Compound of Interest

Compound Name: Y 105

Cat. No.: B1173443

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability testing and storage of **Y 105**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **Y 105**?

A1: For long-term storage, it is recommended to store **Y 105** at $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ with $60\% \text{ RH} \pm 5\% \text{ RH}$ or, alternatively, at $30^{\circ}\text{C} \pm 2^{\circ}\text{C}$ with $65\% \text{ RH} \pm 5\% \text{ RH}$. The choice between these conditions should be based on the climatic zone for which the product is intended.^{[1][2]}

Q2: What should I do if the storage temperature for **Y 105** temporarily deviates from the recommended long-term conditions?

A2: Short-term excursions outside the labeled storage conditions, for instance during shipping, may be acceptable if data from accelerated stability studies demonstrate that the product's integrity is not compromised.^{[1][3]} Evaluate the duration and magnitude of the deviation against your accelerated stability data. If a significant change is observed under accelerated conditions, further testing under intermediate storage conditions may be required.^{[1][2]}

Q3: How often should I test **Y 105** during a long-term stability study?

A3: For long-term stability studies, the recommended testing frequency is every 3 months for the first year, every 6 months for the second year, and annually thereafter for the proposed

shelf life of the product.[\[1\]](#)[\[2\]](#)

Q4: What constitutes a "significant change" in a stability study for **Y 105**?

A4: A significant change is a deviation from the established specifications for the product's physical, chemical, biological, or microbiological properties. The specific criteria for what is considered a "significant change" should be defined in your stability protocol. If such a change is observed during accelerated stability testing, it will necessitate additional testing at an intermediate storage condition.[\[1\]](#)[\[2\]](#)

Q5: Can I extrapolate data to propose a shelf life for **Y 105**?

A5: Extrapolation of stability data to propose a shelf life beyond the period covered by long-term data may be possible if no significant change is observed at the accelerated condition and the long-term data shows minimal variability. However, if a significant change occurs within the first 3 months of accelerated testing, extrapolation is not appropriate, and the proposed shelf life should be based on the available long-term data.[\[3\]](#)

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Unexpected degradation of Y 105 in long-term storage.	Inadequate container closure system.	Conduct studies with the product in the proposed marketing container closure system to ensure adequate protection. [2]
Exposure to light.	Perform photostability testing to determine if Y 105 is light-sensitive. If so, use light-protective packaging.	
Incompatible excipients in the formulation.	Conduct compatibility studies with all formulation excipients.	
Failure to meet specifications during accelerated stability testing.	Inherent instability of the molecule at higher temperatures.	Initiate stability testing at an intermediate storage condition (e.g., 30°C/65% RH) to determine a more appropriate shelf life. [1] [2]
Inappropriate packaging for the intended storage condition.	Re-evaluate the container closure system for its protective properties under stress conditions.	
Variability between different batches of Y 105 in stability studies.	Inconsistent manufacturing process.	Ensure that the manufacturing process is well-controlled and that a minimum of three production batches are used to establish the stability profile. [3]
Non-homogeneous samples.	Ensure that the sampling procedure for stability testing is representative of the entire batch.	

Experimental Protocols

Protocol: Long-Term Stability Study

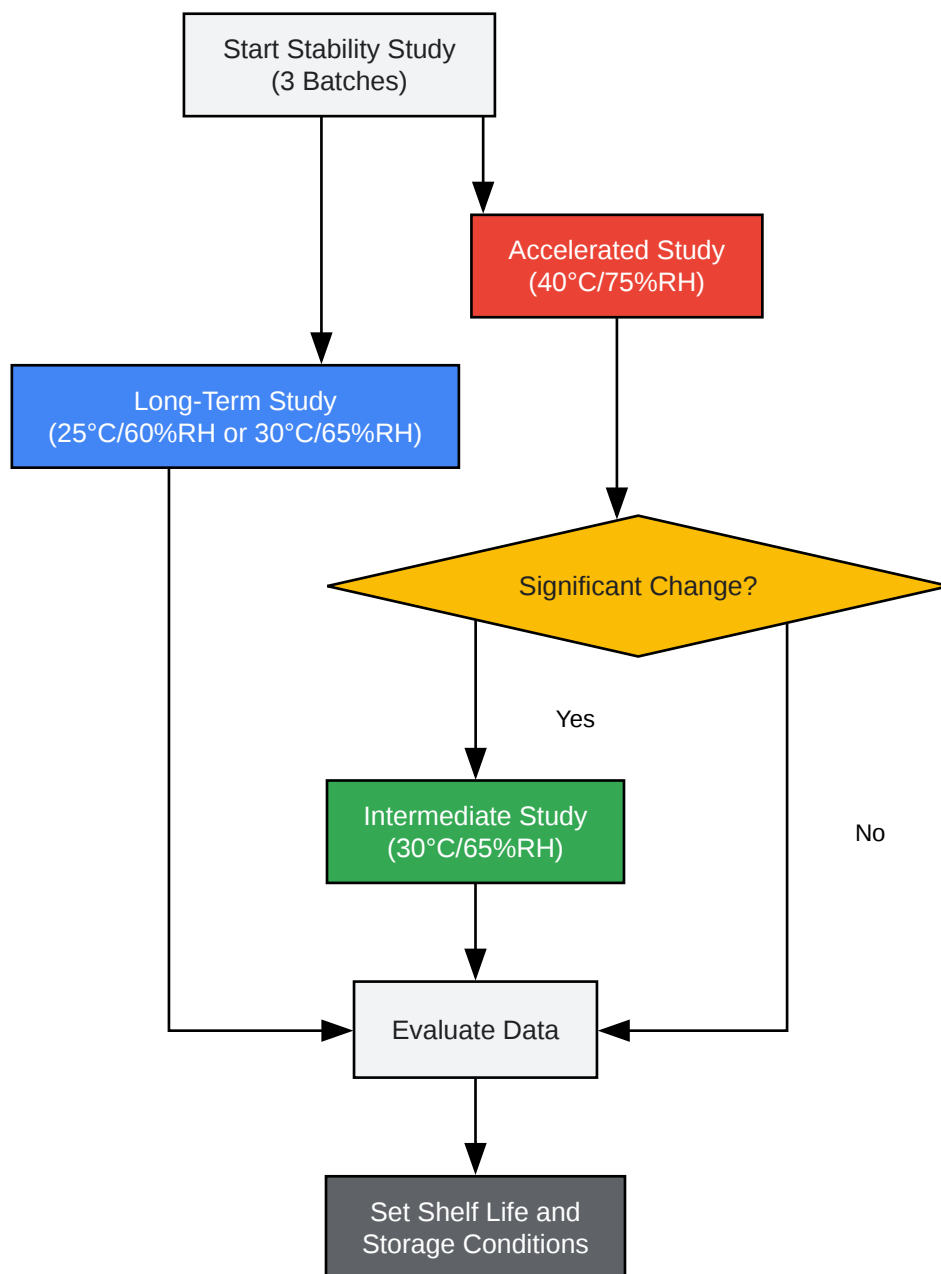
- Objective: To establish the shelf life and storage conditions for **Y 105**.
- Materials: At least three production batches of **Y 105** in the proposed final packaging.[\[3\]](#)
- Equipment: Calibrated stability chambers capable of maintaining $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\%$ RH and/or $30^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $65\% \text{ RH} \pm 5\%$ RH.
- Procedure:
 1. Place a sufficient number of samples from each batch into the stability chambers.
 2. Withdraw samples at specified time points: 0, 3, 6, 9, 12, 18, 24 months, and annually thereafter.[\[1\]](#)[\[2\]](#)
 3. Analyze the samples for key stability-indicating parameters (e.g., assay, purity, dissolution, appearance).
 4. Record and evaluate the data against the product specifications.

Protocol: Accelerated Stability Study

- Objective: To predict the long-term stability and to assess the impact of short-term excursions from the recommended storage conditions.
- Materials: At least three production batches of **Y 105** in the proposed final packaging.
- Equipment: Calibrated stability chambers capable of maintaining $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\%$ RH.
- Procedure:
 1. Place a sufficient number of samples from each batch into the stability chambers.
 2. Withdraw samples at a minimum of three time points, including the initial and final time points (e.g., 0, 3, and 6 months).[\[1\]](#)[\[2\]](#)
 3. Analyze the samples for the same stability-indicating parameters as in the long-term study.

4. If a "significant change" is observed, initiate testing at an intermediate condition (e.g., $30^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $65\% \text{ RH} \pm 5\% \text{ RH}$).^{[1][2]}

Y 105 Stability Testing Workflow



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Caption: Logical workflow for Y 105 stability testing.

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